

# Application Note: Quantification of Anhydroicaritin using High-Performance Liquid Chromatography

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## Compound of Interest

Compound Name: Anhydroicaritin

Cat. No.: B149962

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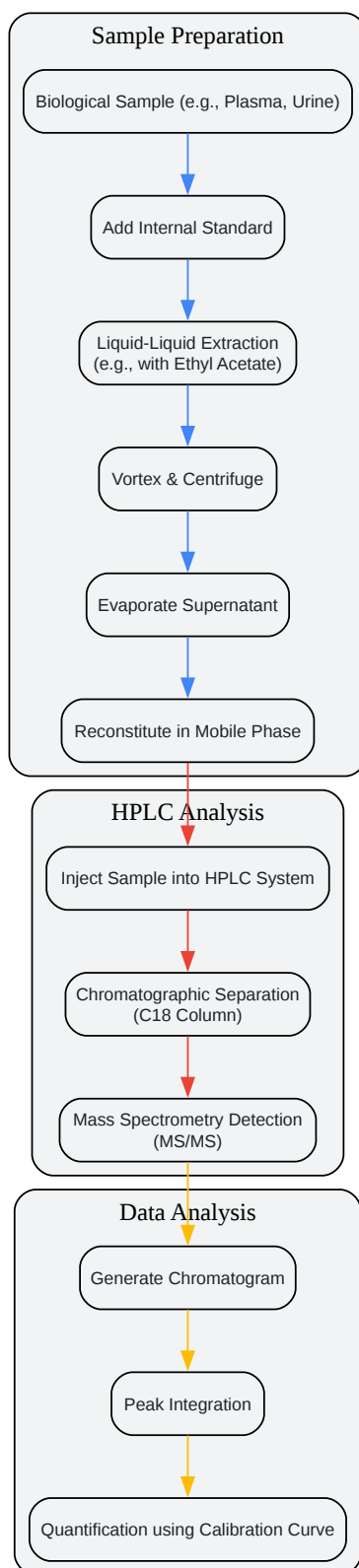
For Researchers, Scientists, and Drug Development Professionals

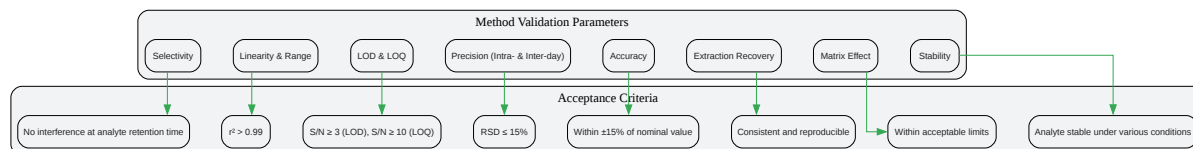
## Introduction

**Anhydroicaritin**, a derivative of icariin, is a compound of interest in pharmaceutical research. Accurate and precise quantification of **anhydroicaritin** in various matrices is crucial for pharmacokinetic, metabolic, and quality control studies. This document provides a detailed application note and protocol for the quantification of **anhydroicaritin** using High-Performance Liquid Chromatography (HPLC), based on established methods for structurally related compounds like icaritin. The method outlined is a UPLC-MS/MS technique, which offers high sensitivity and selectivity.

## Experimental Workflow

The following diagram illustrates the general workflow for the quantification of **anhydroicaritin** from sample preparation to data analysis.





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